

A Technical Guide to 2-Bromopyrene: Commercial Availability, Properties, and Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Bromopyrene**

Cat. No.: **B1587533**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2-Bromopyrene**, a key intermediate in the synthesis of various organic compounds, including those for pharmaceutical and photoelectric applications.^[1] The document details its commercial availability, physicochemical properties, and established synthetic protocols, offering a comprehensive resource for professionals in research and development.

Commercial Availability and Suppliers

2-Bromopyrene (CAS No. 1714-27-8) is available from a range of chemical suppliers specializing in fine chemicals, pharmaceutical intermediates, and research compounds.^{[1][2]} The product is generally available in various quantities, from milligrams to kilograms, with pricing available upon request from the respective suppliers.^[3] Several vendors offer this compound, ensuring a stable supply chain for research and manufacturing purposes.

Table 1: Commercial Suppliers of **2-Bromopyrene**

Supplier Name	Website/Contact Information	Notes
NINGBO INNO PHARMCHEM CO.,LTD.	www.inno-pharmchem.com	Offers minimum 97% purity for use as a pharmaceutical intermediate and in photoelectric materials.[1]
BLD Pharm	www.bldpharm.com	Lists 2-Bromopyrene (CAS 1714-27-8) and provides access to technical documentation.[4]
Key Organics	www.keyorganics.net	Supplies 2-Bromopyrene with >97% purity and offers various pack sizes.[3]
AK Scientific, Inc.	www.aksci.com	Lists 2-Bromopyrene among its available fine chemicals.[5][6]
Dana Bioscience	danabio.com	Lists 2-bromopyrene as a product offering.[7]
LookChem	www.lookchem.com	Provides a platform with multiple raw material suppliers for 2-Bromopyrene.[6]
Guidechem	www.guidechem.com	A directory listing various suppliers of 2-Bromopyridine and related compounds.[8]

Physicochemical and Safety Data

Quantitative data for **2-Bromopyrene** has been aggregated from various supplier datasheets and chemical databases. This information is crucial for experimental design, safety assessments, and quality control.

Table 2: Physicochemical Properties of **2-Bromopyrene**

Property	Value	Source(s)
CAS Number	1714-27-8	[1] [6]
Molecular Formula	C ₁₆ H ₉ Br	[2] [6]
Molecular Weight	281.15 g/mol	[3] [6]
Purity	≥97%	[1] [3]
Melting Point	135.5 °C	[6]
Boiling Point	422.49 °C at 760 mmHg	[6]
Density	1.578 g/cm ³	[6]
Flash Point	209.38 °C	[6]
Appearance	Solid	
LogP	5.35	[6]

Table 3: Safety Information for Brominated Aromatic Compounds

Note: Specific safety data for **2-Bromopyrene** is not extensively detailed in the provided results. The following is generalized information for related brominated aromatic compounds and should be supplemented with a substance-specific Safety Data Sheet (SDS) before handling.

Hazard Category	Information	Precautionary Statements
Acute Toxicity	May be harmful if swallowed. [9]	P264: Wash thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[9]
Skin Irritation	May cause skin irritation.[9]	P280: Wear protective gloves/protective clothing/eye protection/face protection. P302+P352: IF ON SKIN: Wash with plenty of water.[8]
Eye Irritation	May cause eye irritation.[9]	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[10]
Handling	Avoid contact with skin and eyes. Avoid inhalation of vapor or mist.[10]	Use only outdoors or in a well-ventilated area. Keep away from heat, sparks, and open flames.[11]
Storage	Store in a cool, dry, and well-ventilated place. Keep container tightly closed.[10]	P405: Store locked up. P403+P233: Store in a well-ventilated place. Keep container tightly closed.[8]

Experimental Protocols: Synthesis of 2-Bromopyrene

The synthesis of **2-Bromopyrene** can be achieved through several routes. Below are two detailed protocols extracted from scientific literature and patents.

Protocol 1: Synthesis via Bromination of 4,5,9,10-Tetrahydropyrene

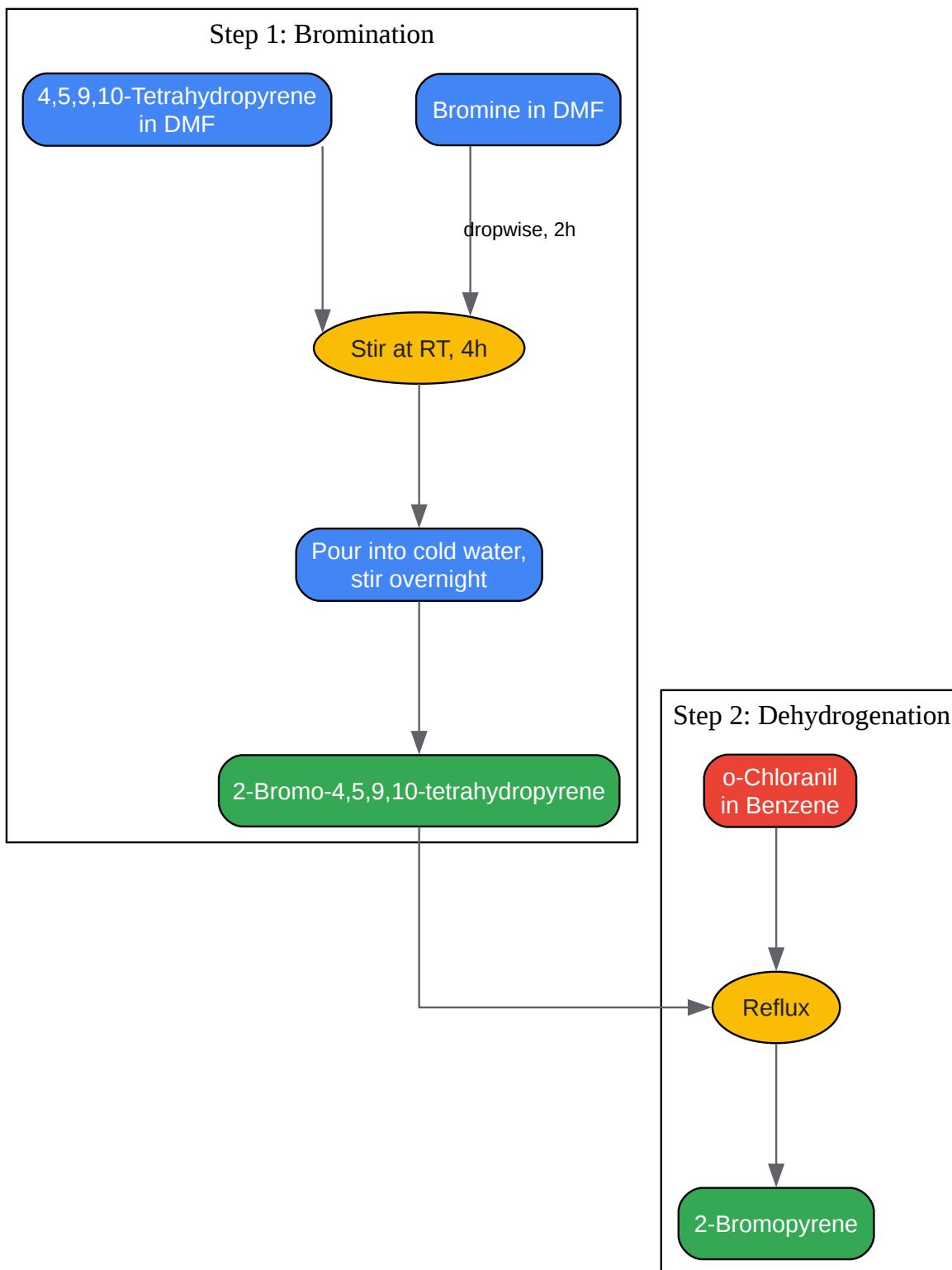
This method involves the regiospecific monobromination of 4,5,9,10-tetrahydropyrene (THPy), followed by dehydrogenation to yield **2-Bromopyrene**.^{[12][13]} The use of aqueous dimethylformamide (DMF) as a solvent helps control the reaction rate to favor the monobrominated product.^[12]

Step 1: Synthesis of 2-Bromo-4,5,9,10-tetrahydropyrene

- Dissolve 4,5,9,10-tetrahydropyrene (1.03 g, 5 mmol) in 10 mL of dimethylformamide (DMF).
[\[12\]](#)
- Prepare a solution of bromine (0.80 g, 5 mmol) in 10 mL of DMF.[\[12\]](#)
- Add the bromine solution dropwise to the tetrahydropyrene solution over a period of 2 hours at room temperature.[\[12\]](#)
- Stir the resulting solution at room temperature for 4 hours.[\[12\]](#)
- Pour the reaction mixture into cold water and continue stirring overnight. This procedure allows for the precipitation of 2-bromo-4,5,9,10-tetrahydropyrene.[\[12\]](#)
- Filter the precipitate to isolate the product. This method reportedly yields the monobromo product in good yield (90%).[\[12\]](#)

Step 2: Dehydrogenation to **2-Bromopyrene**

- The dehydrogenation of the 2-bromo-4,5,9,10-tetrahydropyrene intermediate is efficiently accomplished using o-chloranil.[\[12\]](#)
- Treat the intermediate with o-chloranil in refluxing benzene to yield the final product, **2-Bromopyrene**.[\[12\]](#)

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Caption: Synthesis of **2-Bromopyrene** from 4,5,9,10-Tetrahydronaphthalene.

Protocol 2: Synthesis via Diazotization of 1-Amino-2-bromopyrene

This patented method describes the synthesis of high-purity **2-Bromopyrene** from 1-amino-2-bromopyrene through a diazotization-deamination reaction.[14][15]

Step 1: Diazotization

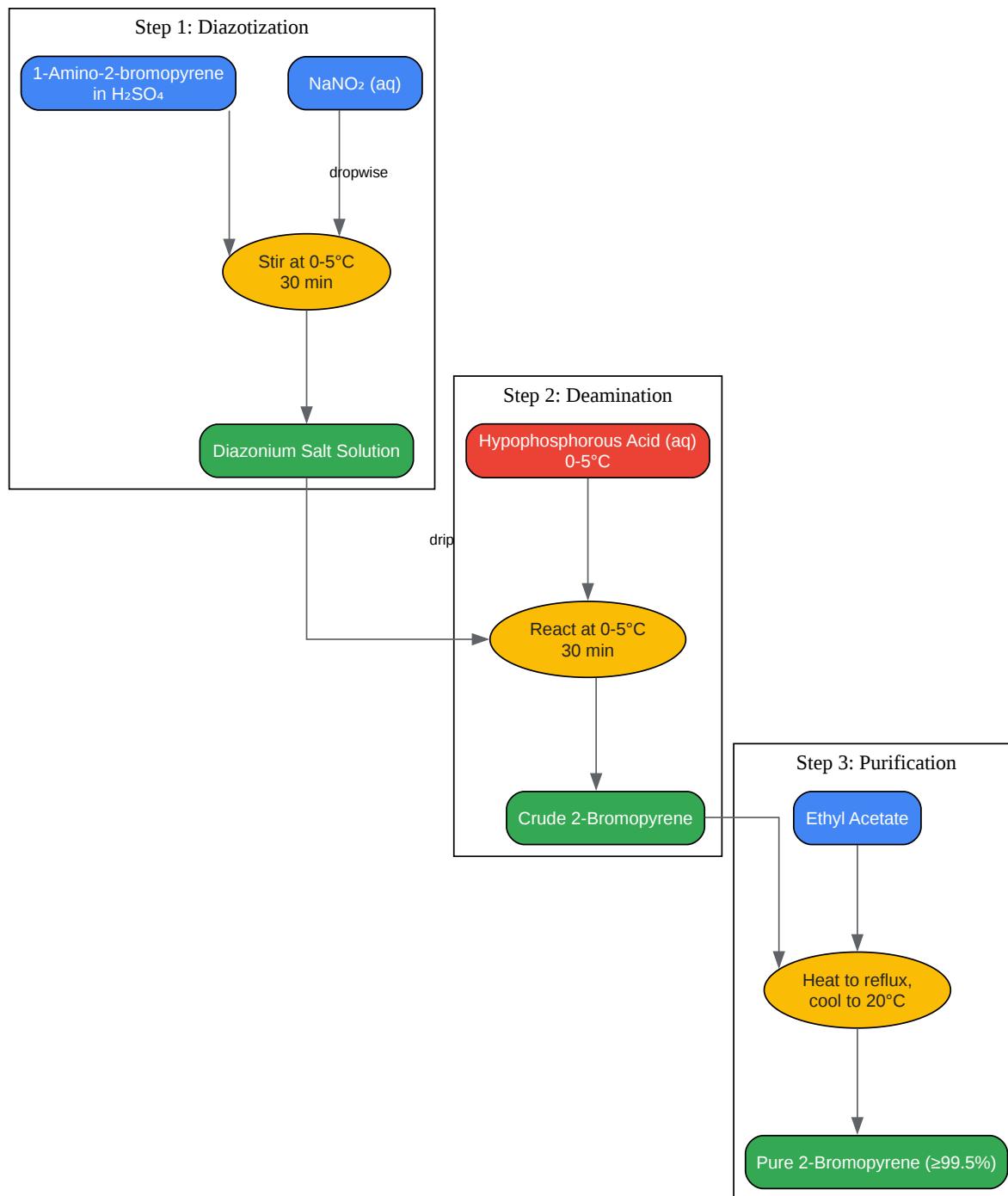
- Prepare a sulfuric acid solution with a concentration of 1.5-2 g/10 mL.[14]
- Add 1-amino-2-bromopyrene to the sulfuric acid solution, using a molar ratio of 1:1.25-2 (amine:sulfuric acid), and stir until completely dissolved (approx. 30 ± 5 minutes).[14][15]
- Cool the solution to 0-5 °C, which may cause some solids to precipitate.[15]
- Prepare a sodium nitrite aqueous solution. Add this solution dropwise to the cooled amine solution while maintaining the temperature at 0-5 °C. The molar ratio of 1-amino-2-bromopyrene to sodium nitrite should be between 1:1 and 1:1.5.[14]
- After the addition is complete, continue stirring the mixture at 0-5 °C for 30 ± 5 minutes to form the diazonium salt solution.[14]

Step 2: Deamination

- Cool an aqueous solution of hypophosphorous acid to 0-5 °C.[14]
- Drip the previously prepared diazonium salt solution into the cold hypophosphorous acid. The molar ratio of the starting 1-amino-2-bromopyrene to hypophosphorous acid should be 1:3.5-4.5.[14]
- Allow the reaction to proceed at 0-5 °C for 30 ± 5 minutes.[14]
- Filter the resulting mixture and dry the filter cake to obtain the crude **2-Bromopyrene** product.[14]

Step 3: Purification

- To purify, add the crude product to ethyl acetate (1.5-2.5 times the weight of the crude product).[15]
- Heat the mixture to reflux, then cool to 20 ± 2 °C to induce crystallization.[15]
- Filter the crystals to obtain pure **2-Bromopyrene** with a purity of $\geq 99.5\%$.[15]

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Caption: Synthesis and purification of **2-Bromopyrene** via diazotization.

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References

- 1. nbinno.com [nbinno.com]
- 2. knownchemical.com [knownchemical.com]
- 3. keyorganics.net [keyorganics.net]
- 4. 1714-27-8|2-Bromopyrene|BLD Pharm [bldpharm.com]
- 5. 2-Bromopyridine | 109-04-6 - BuyersGuideChem [buyersguidechem.com]
- 6. 2-Bromopyrene | lookchem [lookchem.com]
- 7. danabiosci.com [danabiosci.com]
- 8. Page loading... [wap.guidechem.com]
- 9. cn.canbipharm.com [cn.canbipharm.com]
- 10. 2-Bromopyridine - Safety Data Sheet [chemicalbook.com]
- 11. fishersci.com [fishersci.com]
- 12. tandfonline.com [tandfonline.com]
- 13. Synthesis of substituted pyrenes by indirect methods - Organic & Biomolecular Chemistry (RSC Publishing) DOI:10.1039/C3OB41993B [pubs.rsc.org]
- 14. CN109280011B - Synthesis method of OLED intermediate 2-bromopyrene - Google Patents [patents.google.com]
- 15. CN109280011A - The synthetic method of OLED intermediate 2- bromine pyrene - Google Patents [patents.google.com]
- To cite this document: BenchChem. [A Technical Guide to 2-Bromopyrene: Commercial Availability, Properties, and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1587533#commercial-availability-and-suppliers-of-2-bromopyrene>]

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